

Industrial Applications of 2-Nitrophenol: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Nitrophenol

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Introduction

2-Nitrophenol (o-nitrophenol) is a key organic intermediate with the chemical formula $C_6H_5NO_3$. It is a pale yellow crystalline solid that serves as a versatile precursor in a multitude of industrial syntheses. Its unique chemical structure, featuring adjacent hydroxyl and nitro groups on a benzene ring, imparts specific reactivity that is harnessed for the production of a wide array of commercially significant compounds. This document provides detailed application notes and experimental protocols for the industrial synthesis and utilization of **2-nitrophenol**, with a focus on its applications in the dye, pharmaceutical, and agrochemical industries.

Key Industrial Applications

2-Nitrophenol is a critical building block in the chemical industry, primarily utilized as an intermediate for the synthesis of more complex molecules.^[1] Its main applications include:

- **Dye and Pigment Industry:** **2-Nitrophenol** is a fundamental precursor in the manufacturing of a variety of dyes, including azo dyes, disperse dyes, and acid dyes.^{[1][2]} These colorants are extensively used in the textile, leather, paint, and ink industries to achieve vibrant and lasting colors.^[1]
- **Pharmaceutical Industry:** As a versatile pharmaceutical intermediate, **2-nitrophenol** is instrumental in the synthesis of various active pharmaceutical ingredients (APIs).^[1] Its

derivatives are explored for developing drugs with antibacterial, anti-inflammatory, and even anticancer properties.[1] A significant application is the production of 2-aminophenol, a key starting material for many pharmaceuticals.

- **Agrochemical Industry:** **2-Nitrophenol** and its derivatives are used in the synthesis of pesticides, herbicides, and fungicides.[1] These compounds play a crucial role in crop protection and enhancing agricultural productivity.
- **Other Industrial Uses:** It also finds applications in the manufacturing of rubber chemicals, corrosion inhibitors, and as a laboratory reagent.[3]

Data Presentation: Synthesis and Key Reactions

The following tables summarize quantitative data for the synthesis of **2-nitrophenol** and its key industrial conversion to 2-aminophenol.

Table 1: Industrial Synthesis of **2-Nitrophenol** via Nitration of Phenol

Parameter	Value	Reference
Reactants		
Phenol	94 g	[4]
Sodium Nitrate	150 g	[4]
Concentrated Sulfuric Acid	250 g	[4]
Water	420 ml	[4]
Reaction Conditions		
Temperature	Below 20°C	[4]
Reaction Time	2 hours (stirring)	[4]
Product Yield		
2-Nitrophenol	~40 g	[4]
4-Nitrophenol (co-product)	~40 g	[4]
Purity	Not specified	

Table 2: Industrial Synthesis of 2-Aminophenol via Reduction of **2-Nitrophenol**

Parameter	Value	Reference
Reactants		
2-Nitrophenol	Not specified	[5]
Reducing Agent	Iron powder, Hydrogenation, Sodium sulfide	[5]
Solvent (for some methods)	Ethanol	[5]
Reaction Conditions		
Method	Iron powder reduction, catalytic hydrogenation, etc.	[5]
Product Yield		
2-Aminophenol	Yield varies with method; often not high with older methods due to side reactions and product isolation challenges.	[5]
Purity	High purity is crucial for pharmaceutical applications.	

Experimental Protocols

Protocol 1: Industrial Synthesis of 2-Nitrophenol by Nitration of Phenol

This protocol describes a common industrial method for the synthesis of **2-nitrophenol** and its isomer, 4-nitrophenol, through the nitration of phenol.

Materials:

- Phenol (94 g)
- Sodium nitrate (150 g)

- Concentrated sulfuric acid (250 g)
- Water
- Chalk
- Steam distillation apparatus
- Reaction vessel with stirring and cooling capabilities

Procedure:

- Preparation of the Nitrating Mixture: In a reaction vessel, dissolve 150 g of sodium nitrate in 400 ml of water. While stirring and maintaining the temperature below 20°C using an ice bath, slowly add 250 g of concentrated sulfuric acid.[4]
- Nitration Reaction: Prepare a mixture of 94 g of phenol and 20 ml of water. Add this phenol-water mixture dropwise to the stirred nitrating mixture, ensuring the temperature is kept below 20°C.[4]
- Reaction Completion and Neutralization: Continue stirring for 2 hours after the addition is complete.[4] Decant the mother liquor from the resulting tarry mixture of nitrophenols. Wash the tar with 500 ml of water and neutralize with chalk.[4]
- Separation of Isomers: The mixture of crude ortho- and para-nitrophenols is subjected to steam distillation.[4] **2-Nitrophenol** is volatile in steam and will distill over.[6] The 4-nitrophenol remains in the distillation flask.
- Purification:
 - **2-Nitrophenol**: The distilled **2-nitrophenol** is collected and can be further purified by recrystallization if necessary. Approximately 40 g of pure o-nitrophenol can be obtained.[4]
 - 4-Nitrophenol: The residue in the distillation flask is cooled and filtered. The precipitate is boiled with 1 liter of 2% hydrochloric acid and filtered. Pure p-nitrophenol crystallizes from the filtrate.[4]

Protocol 2: Synthesis of 2-Aminophenol by Reduction of 2-Nitrophenol

This protocol outlines the general procedure for the synthesis of 2-aminophenol, a key pharmaceutical intermediate, from **2-nitrophenol**. Several reducing agents can be used in an industrial setting.

Materials:

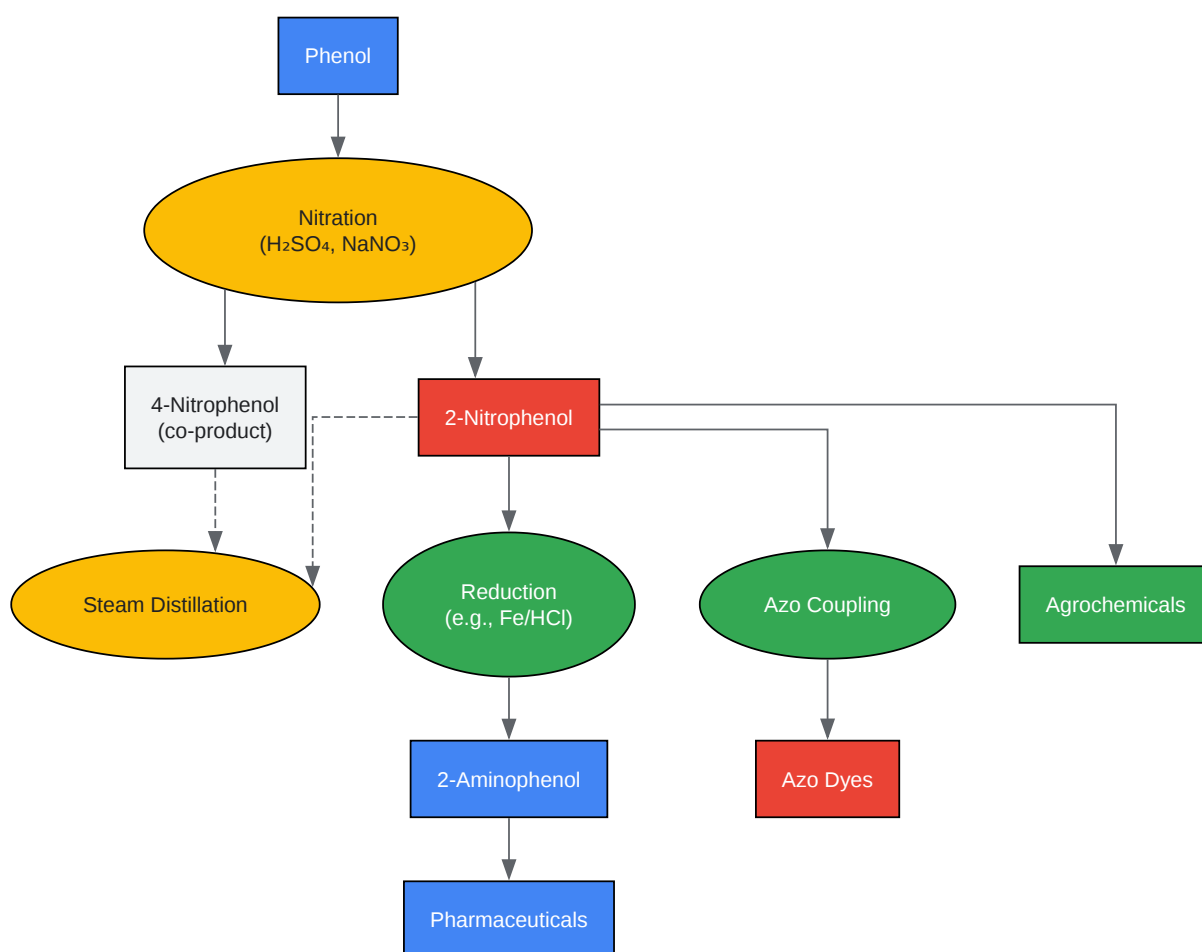
- **2-Nitrophenol**
- Reducing agent (e.g., iron powder and acid, or catalytic hydrogenation setup with a catalyst like Pd/C)
- Appropriate solvent (e.g., water, ethanol)
- Filtration and purification equipment

Procedure (Example using Iron Powder Reduction):

- **Reaction Setup:** In a suitable reactor, create a suspension of **2-nitrophenol** in water or a mixture of water and ethanol.
- **Reduction:** Heat the suspension and gradually add iron powder. An acidic medium, typically achieved by adding a small amount of hydrochloric or acetic acid, is often used to facilitate the reaction.
- **Reaction Monitoring:** The reaction progress is monitored by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to ensure the complete conversion of **2-nitrophenol**.
- **Work-up and Isolation:** Once the reaction is complete, the iron sludge is removed by filtration. The filtrate, containing the 2-aminophenol, is then neutralized.
- **Purification:** The crude 2-aminophenol is purified by recrystallization from a suitable solvent to obtain a product of high purity, which is essential for pharmaceutical applications.

Mandatory Visualizations

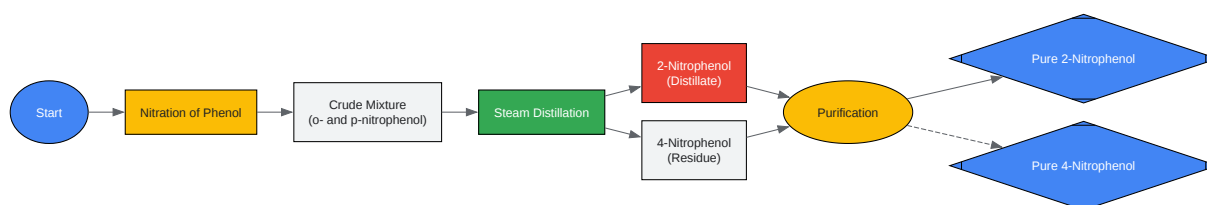
Synthesis Pathway of 2-Nitrophenol and its Major Derivatives



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Caption: Synthesis of **2-Nitrophenol** and its key industrial derivatives.

Experimental Workflow for 2-Nitrophenol Synthesis and Purification



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Caption: Workflow for the synthesis and separation of **2-Nitrophenol**.

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